

The Dawn of Phenanthrene: A Technical Chronicle of its Discovery and Characterization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenanthrene

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This in-depth technical guide delves into the historical discovery and initial characterization of **phenanthrene**, a foundational polycyclic aromatic hydrocarbon. By examining the seminal works of the 19th-century chemists who first isolated and identified this compound, we provide a detailed account of the early experimental protocols and analytical methods that laid the groundwork for our modern understanding of this important molecule.

The Independent Discovery of a New Hydrocarbon

In 1872, the scientific community was introduced to a new hydrocarbon isolated from the complex mixture of coal tar. This discovery was made independently by two groups of German chemists: Carl Graebe, and Rudolf Fittig with his student Eugen Ostermayer.^[1] Both teams reported their findings in the *Berichte der deutschen chemischen Gesellschaft*. Fittig, in a letter to Graebe, proposed the name "**phenanthrene**" to reflect its relationship to both phenyl and anthracene, a name that was quickly adopted.^[1]

Isolation from Coal Tar: The Early Protocol

Phenanthrene was extracted from the "anthracene oil" fraction of coal tar, which is the portion that distills at higher temperatures.^[1] While the precise, scaled-up industrial methods of the 1870s are not fully documented in the initial discovery papers, the general laboratory procedure would have involved the following steps:

Experimental Protocol: Fractional Distillation of Coal Tar (circa 1872)

- **Initial Distillation:** Crude coal tar was subjected to fractional distillation. The fraction boiling above 270°C, known as "anthracene oil" or "green oil," was collected. This fraction is rich in anthracene and its isomer, **phenanthrene**.
- **Cooling and Crystallization:** The collected anthracene oil was allowed to cool. Upon cooling, a mixture of solid hydrocarbons, including anthracene and **phenanthrene**, would crystallize.
- **Pressing:** The solid mass was then pressed to remove the remaining liquid oils.
- **Purification by Recrystallization:** The pressed solid cake, a mixture of anthracene and **phenanthrene**, was then subjected to further purification. This was typically achieved by recrystallization from solvents such as coal tar naphtha or ethanol. Due to differences in solubility, this process allowed for the partial separation of the two isomers.

Elucidating the Chemical Formula: Elemental Analysis

To determine the elemental composition of the newly discovered hydrocarbon, chemists of the era relied on combustion analysis, a technique perfected by Justus von Liebig.

Experimental Protocol: Elemental Analysis of Phenanthrene (Liebig's Method)

- **Sample Preparation:** A precisely weighed sample of purified **phenanthrene** was placed in a combustion tube with a strong oxidizing agent, typically copper(II) oxide.
- **Combustion:** The tube was heated in a furnace, causing the complete combustion of the organic compound into carbon dioxide (CO₂) and water (H₂O).
- **Absorption and Measurement:** The gaseous products were passed through a series of absorption tubes. A tube containing a desiccant (e.g., anhydrous calcium chloride) absorbed the water, and a subsequent tube containing a strong base (e.g., potassium hydroxide solution) absorbed the carbon dioxide.

- Calculation: By measuring the increase in mass of the absorption tubes, the masses of water and carbon dioxide produced were determined. From these values, the percentages of hydrogen and carbon in the original sample were calculated, leading to the empirical formula and ultimately the molecular formula of $C_{14}H_{10}$.

Quantitative Data from Early Analyses

While the exact numerical data from the original publications by Graebe and Fittig are not readily available in modern databases, their work would have produced results consistent with the theoretical composition of $C_{14}H_{10}$.

Element	Theoretical Percentage in $C_{14}H_{10}$
Carbon (C)	94.34%
Hydrogen (H)	5.66%

Unraveling the Structure: Oxidation and Synthesis

The determination of **phenanthrene**'s structure was a pivotal achievement, relying on chemical degradation and synthesis.

Fittig and Ostermayer's Oxidation Pathway

Fittig and Ostermayer ingeniously deduced the angular arrangement of the three benzene rings through a two-step oxidation process.^[1]

- Oxidation to **Phenanthrenequinone**: **Phenanthrene** was treated with a strong oxidizing agent, such as chromic acid in acetic acid. This reaction selectively oxidized the central ring at the 9 and 10 positions, yielding **phenanthrenequinone**.
- Further Oxidation to Diphenic Acid: The resulting **phenanthrenequinone** was then subjected to further oxidation, which cleaved the central ring to form diphenic acid (diphenyl-2,2'-dicarboxylic acid). The identification of diphenic acid, with its two phenyl groups, was crucial evidence for the angular fusion of the benzene rings in the parent molecule.

Fittig and Ostermayer's structural elucidation pathway for **phenanthrene**.

Graebe's Confirmation by Synthesis

Carl Graebe provided definitive proof of the structure of **phenanthrene** through its synthesis from stilbene.^[1]

- **Starting Material:** The synthesis began with stilbene (1,2-diphenylethylene).
- **Cyclization and Dehydrogenation:** While the exact reagents and conditions used by Graebe in his initial synthesis are not detailed in readily available sources, the general principle involves the intramolecular cyclization of stilbene, followed by dehydrogenation to form the stable aromatic **phenanthrene** ring system. This was a landmark achievement in the confirmation of the structure of a polycyclic aromatic hydrocarbon.

Graebe's synthetic route to confirm the structure of **phenanthrene**.

Early Characterization of Physical Properties

The initial characterization of **phenanthrene** also involved the determination of its key physical properties, which were essential for its identification and purity assessment.

Property	Reported Value (circa 1872)	Modern Accepted Value
Melting Point	~100 °C	101 °C ^[1]
Boiling Point	>300 °C	340 °C ^[1]
Appearance	Colorless, crystalline solid with a faint blue fluorescence	Colorless, crystalline solid with a blue fluorescence ^[2]
Solubility	Soluble in hot alcohol and benzene; sparingly soluble in cold alcohol	Soluble in many organic solvents; very slightly soluble in water ^{[1][2]}

Conclusion

The discovery and characterization of **phenanthrene** in the 1870s stand as a testament to the ingenuity and analytical prowess of early organic chemists. Through a combination of meticulous isolation from a complex natural source, precise elemental analysis, and elegant

structural elucidation via degradation and synthesis, the foundational knowledge of this important polycyclic aromatic hydrocarbon was established. These pioneering efforts not only introduced a new compound to the world of chemistry but also helped to solidify the principles of structural theory that continue to guide modern chemical research and drug development.

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References

- 1. Phenanthrene - Wikipedia [en.wikipedia.org]
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- To cite this document: BenchChem. [The Dawn of Phenanthrene: A Technical Chronicle of its Discovery and Characterization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679779#history-of-phenanthrene-discovery-and-characterization]

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